

IUPAC name for 4-Chloro-2-isopropyl-5-nitropyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-isopropyl-5-nitropyrimidine

CAS No.: 849353-36-2

Cat. No.: B2688881

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An In-depth Technical Guide to **4-Chloro-2-isopropyl-5-nitropyrimidine**

Abstract

This technical guide provides a comprehensive scientific overview of **4-Chloro-2-isopropyl-5-nitropyrimidine**, a heterocyclic compound of significant interest for synthetic and medicinal chemistry. While this specific molecule is not extensively documented in current literature, this paper constructs a robust profile by analyzing its core structure, the influence of its functional groups, and data from closely related analogues. We will explore its nomenclature, predicted physicochemical properties, core reactivity with a focus on nucleophilic aromatic substitution (S_NAr), and propose a logical synthetic pathway. Furthermore, this guide details expected spectroscopic signatures for characterization, discusses its potential as a versatile building block in drug discovery, and outlines essential safety and handling protocols. This document is intended for researchers, scientists, and professionals in drug development seeking to leverage substituted pyrimidines in their work.

Nomenclature, Structure, and Core Identifiers

The systematic IUPAC name for the topic compound is **4-Chloro-2-isopropyl-5-nitropyrimidine**. The name is derived by identifying the parent heterocycle, pyrimidine, and listing its substituents alphabetically (chloro, isopropyl, nitro) with their corresponding locants.

- Parent Heterocycle: Pyrimidine
- Substituents:
 - Position 2: Isopropyl group (-CH(CH₃)₂)
 - Position 4: Chloro group (-Cl)
 - Position 5: Nitro group (-NO₂)

Structural Identifiers (Predicted): A search for this exact structure in major chemical databases does not yield a dedicated entry. However, based on its constituent parts, we can generate its identifiers.

Identifier	Predicted Value
Molecular Formula	C ₇ H ₈ ClN ₃ O ₂
Molecular Weight	201.61 g/mol
Canonical SMILES	<chem>CC(C)C1=NC=C(C(=N1)Cl)[O-]</chem>
InChI Key	(Predicted - requires database generation)
CAS Number	Not assigned

Physicochemical Properties (Predicted)

The physical and chemical properties of **4-Chloro-2-isopropyl-5-nitropyrimidine** are dictated by its pyrimidine core and functional groups. The nitro and chloro groups lend polarity, while the isopropyl group adds lipophilicity.

Property	Predicted Value / Description
Appearance	Likely a pale yellow to white crystalline solid at room temperature, typical for many nitrated aromatic compounds.
Melting Point	Expected to be a solid with a defined melting point, likely in the range of 60-120 °C.
Solubility	Expected to have low solubility in water but good solubility in common organic solvents such as dichloromethane (DCM), ethyl acetate (EtOAc), and acetone.
LogP (Octanol/Water)	The combination of the lipophilic isopropyl group and polar nitro/chloro groups suggests a moderately lipophilic character. A calculated XlogP value would likely fall in the 2.0-3.0 range.

Core Reactivity and Mechanistic Insights

The reactivity of **4-Chloro-2-isopropyl-5-nitropyrimidine** is dominated by the interplay between its electron-deficient pyrimidine ring and its powerful electron-withdrawing substituents.

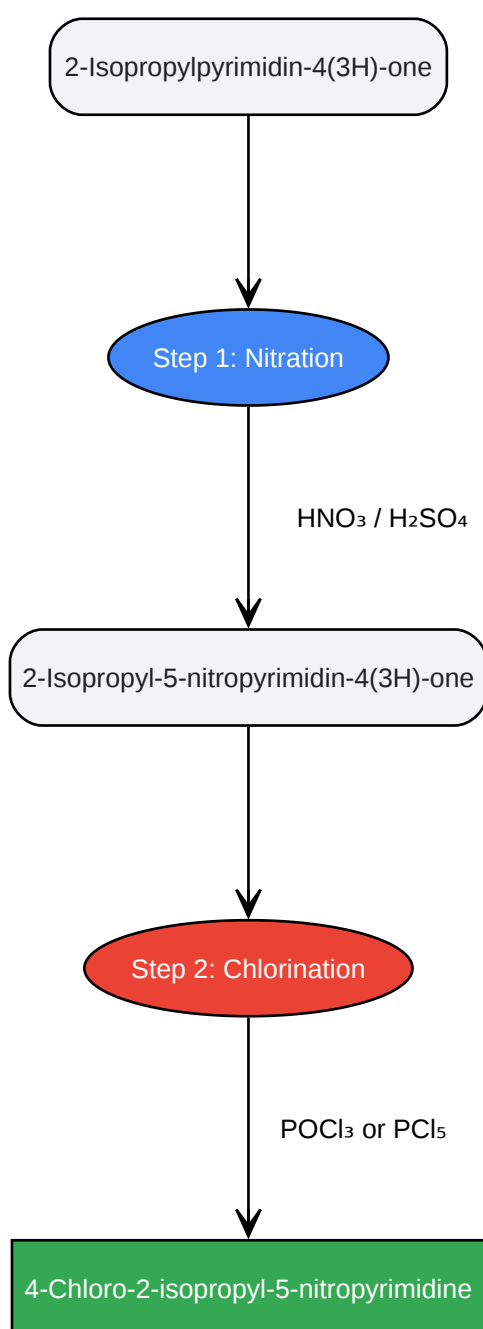
Nucleophilic Aromatic Substitution (S_NAr)

The most significant chemical characteristic of this molecule is its high susceptibility to Nucleophilic Aromatic Substitution (S_NAr). The chlorine atom at the C4 position is exceptionally activated and serves as an excellent leaving group. This activation is due to two primary factors:

- **Inductive and Mesomeric Withdrawal:** The nitro group at C5 is a potent electron-withdrawing group. Through resonance, it delocalizes the negative charge of the Meisenheimer complex intermediate, stabilizing the transition state and accelerating the reaction.

- **Inherent Ring Deficiency:** The pyrimidine ring itself is inherently electron-deficient due to the presence of two electronegative nitrogen atoms, which further facilitates nucleophilic attack.

The C4 position is the primary site of attack, being para to one ring nitrogen and ortho to the powerfully activating nitro group. The C2 position is sterically hindered by the isopropyl group and less electronically activated for substitution. The reaction proceeds via a two-step addition-elimination mechanism, as depicted below.



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Caption: Proposed three-step synthesis workflow.

Step-by-Step Methodology

Step 1: Synthesis of 2-Isopropyl-5-nitropyrimidin-4(3H)-one

- **Reaction Setup:** To a cooled (0-5 °C) flask containing concentrated sulfuric acid, add 2-Isopropylpyrimidin-4(3H)-one portion-wise while maintaining the temperature.
- **Nitration:** Add a nitrating mixture (concentrated nitric acid and sulfuric acid) dropwise to the solution, ensuring the temperature does not exceed 10 °C.
- **Reaction:** Allow the mixture to stir at room temperature for several hours until TLC or HPLC analysis indicates complete consumption of the starting material.
- **Work-up:** Carefully pour the reaction mixture onto crushed ice. The precipitated product is collected by filtration, washed with cold water until the filtrate is neutral, and dried under vacuum.

Step 2: Synthesis of **4-Chloro-2-isopropyl-5-nitropyrimidine**

- **Reaction Setup:** In a flask equipped with a reflux condenser and a gas trap (for HCl), combine 2-Isopropyl-5-nitropyrimidin-4(3H)-one with an excess of a chlorinating agent such as phosphorus oxychloride (POCl₃) or phosphorus pentachloride (PCl₅). A catalytic amount of a tertiary amine (e.g., N,N-dimethylaniline) can be added to accelerate the reaction.
- **Reaction:** Heat the mixture to reflux and maintain for 2-4 hours. Monitor the reaction progress by TLC or HPLC.
- **Work-up:** After cooling to room temperature, slowly and carefully quench the reaction mixture by pouring it onto crushed ice.
- **Extraction & Purification:** Extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate or DCM). Combine the organic layers, wash with saturated sodium bicarbonate solution and brine, dry over anhydrous sodium sulfate, and concentrate under reduced

pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization.

Spectroscopic Characterization (Predicted)

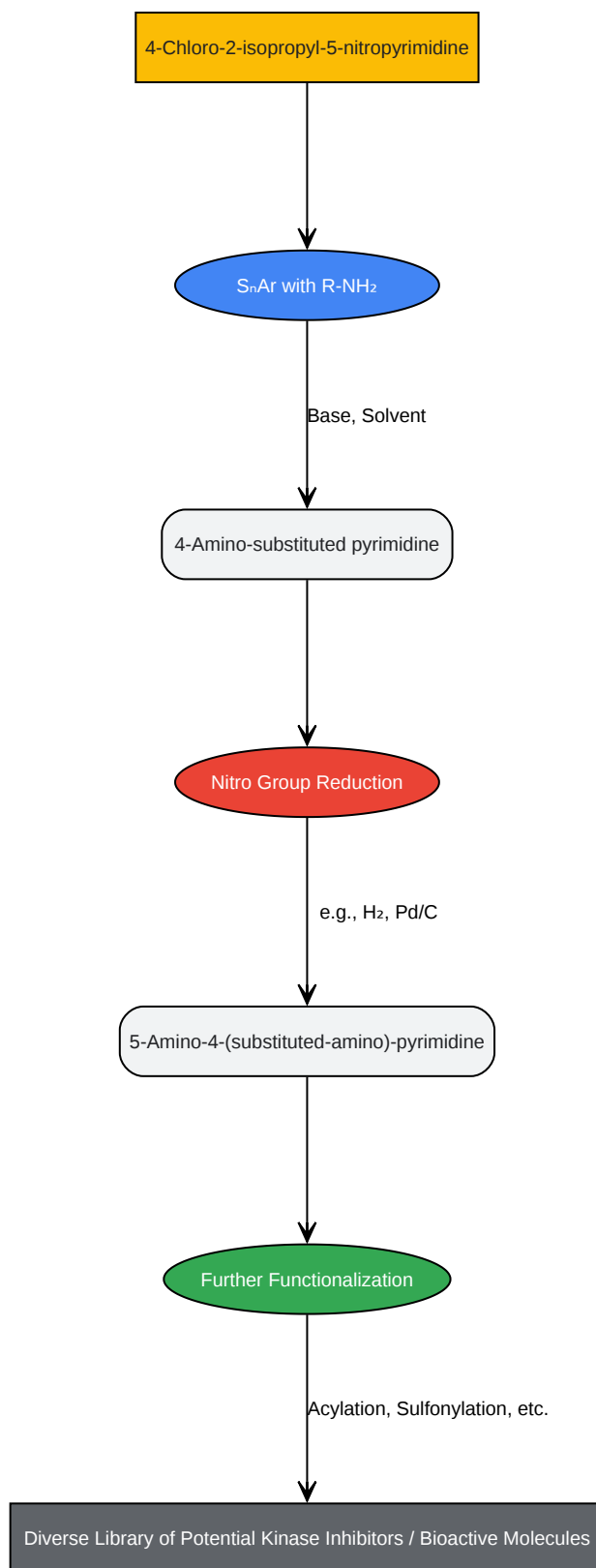
The following spectroscopic data are predicted based on the analysis of the structure and data from analogous compounds.

Technique	Predicted Observations
^1H NMR (CDCl_3)	δ ~9.1 ppm (s, 1H): The single aromatic proton at C6, significantly deshielded by the adjacent nitro group and ring nitrogens. δ ~3.3 ppm (sept, 1H, $J \approx 7$ Hz): The methine proton of the isopropyl group. δ ~1.4 ppm (d, 6H, $J \approx 7$ Hz): The six equivalent methyl protons of the isopropyl group.
^{13}C NMR (CDCl_3)	δ ~170 ppm: C2 (attached to isopropyl and two nitrogens). δ ~160 ppm: C4 (attached to Cl and nitrogen). δ ~158 ppm: C6 (proton-bearing carbon). δ ~135 ppm: C5 (attached to the nitro group). δ ~35 ppm: Isopropyl CH. δ ~21 ppm: Isopropyl CH_3 .
FT-IR (KBr, cm^{-1})	~1530-1550 cm^{-1} (strong, sharp): Asymmetric NO_2 stretch. ~1340-1360 cm^{-1} (strong, sharp): Symmetric NO_2 stretch. ~1580-1620 cm^{-1} : C=N and C=C stretching vibrations of the pyrimidine ring. ~2970 cm^{-1} : C-H stretching of the isopropyl group.
Mass Spec. (EI)	m/z 201/203 (M^+): Molecular ion peaks showing a characteristic ~3:1 intensity ratio, confirming the presence of one chlorine atom. m/z 186/188: Fragment corresponding to the loss of a methyl group. m/z 155/157: Fragment corresponding to the loss of NO_2 .

Applications in Drug Discovery and Medicinal Chemistry

Substituted pyrimidines are privileged scaffolds in medicinal chemistry, appearing in numerous approved drugs. **4-Chloro-2-isopropyl-5-nitropyrimidine** is an exemplary starting material for the synthesis of targeted therapeutics, particularly kinase inhibitors.

The reactive C4-chloro position allows for the facile introduction of various amine-containing pharmacophores, a key step in building libraries for screening against biological targets.



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Caption: Strategic use in generating diverse molecular libraries.

This synthetic strategy is commonly employed to create inhibitors for protein kinases, where a substituted pyrimidine core acts as a "hinge-binding" motif. The diamino-pyrimidine scaffold resulting from the SNAr and reduction steps is a well-established pharmacophore for targeting the ATP-binding site of many kinases.

Safety, Handling, and Disposal

While specific toxicology data for this compound is unavailable, its structure suggests that it should be handled as a potentially hazardous chemical. Analogous chloronitroaromatic compounds are often classified with the following hazards.

Potential Hazards:

- Harmful if swallowed.
- Causes skin and serious eye irritation.
- May cause respiratory irritation.
- May cause an allergic skin reaction.

Recommended Handling Procedures:

- Engineering Controls: Handle exclusively in a certified chemical fume hood to avoid inhalation of dust or vapors. Eyewash stations and safety showers should be readily accessible.
- Personal Protective Equipment (PPE):
 - Gloves: Wear two pairs of nitrile gloves for chemical resistance. Change gloves immediately if contamination occurs.
 - Eye Protection: Use chemical safety goggles or a face shield.
 - Lab Coat: A flame-resistant lab coat should be worn at all times.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.

Spill & Disposal:

- Spills: In case of a spill, cordon off the area. Wear appropriate PPE. For small spills, gently cover with an inert absorbent material (e.g., vermiculite), collect into a sealed container for hazardous waste. Avoid generating dust.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations for hazardous chemical waste. Do not dispose of down the drain.

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